

# Application Notes and Protocols: Utilizing EN450 in Preclinical Research

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## Compound of Interest

Compound Name: EN450

Cat. No.: B10856192

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## Introduction

**EN450** is a novel, cysteine-reactive covalent molecular glue degrader that specifically targets the NF- $\kappa$ B signaling pathway.<sup>[1][2][3]</sup> Its unique mechanism of action, which involves the induced degradation of NFKB1, presents a promising avenue for therapeutic intervention in diseases characterized by aberrant NF- $\kappa$ B activation, such as cancer.<sup>[1][2][3]</sup> These application notes provide a comprehensive overview of **EN450**, its mechanism of action, and protocols for its use in preclinical research. While specific data on the use of **EN450** in combination with other inhibitors is not yet publicly available, this document also provides a guide for researchers on how to approach such studies.

## EN450: Mechanism of Action and Preclinical Activity

**EN450** functions by inducing the formation of a ternary complex between the E2 ubiquitin ligase UBE2D and the NFKB1 (p105/p50) protein.<sup>[1]</sup> This interaction is facilitated by **EN450**'s covalent binding to an allosteric cysteine residue (C111) on UBE2D.<sup>[1]</sup> The formation of this complex leads to the ubiquitination and subsequent proteasomal degradation of NFKB1, thereby inhibiting the downstream signaling cascade.<sup>[1]</sup>

Preclinical studies have demonstrated that **EN450** exhibits anti-proliferative effects in various cancer cell lines.<sup>[1]</sup> For instance, treatment of HAP1 leukemia cells and HEK293T cells with

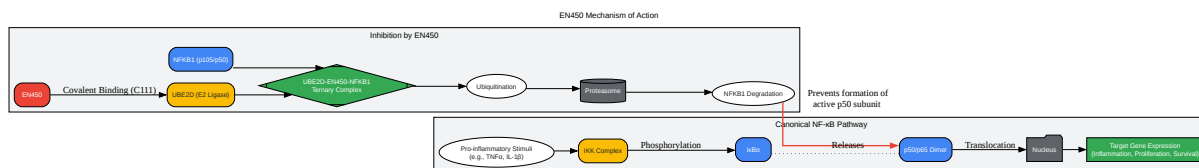
**EN450** resulted in a significant reduction in cell proliferation and a marked decrease in the levels of both the p105 and p50 subunits of NFκB1.[\[1\]](#)

## Quantitative Data Summary

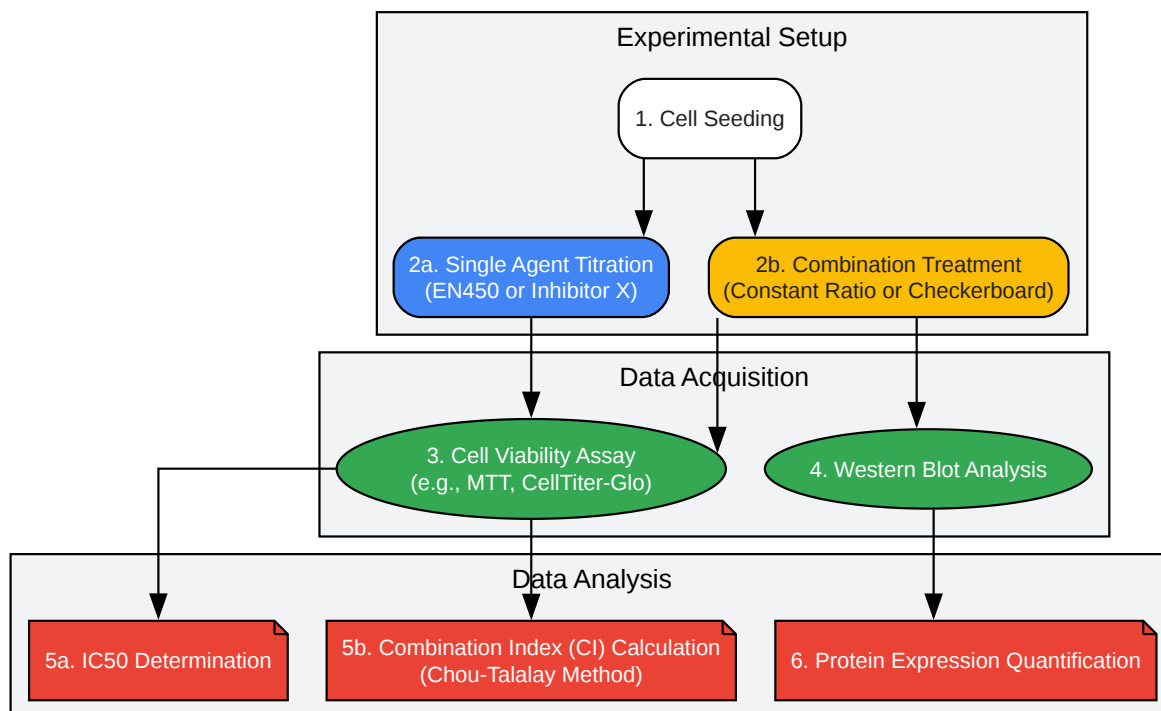
Parameter	Cell Line	Concentration	Effect	Reference
Cell Proliferation	HAP1	50 μM	Significant inhibition	<a href="#">[1]</a>
Cell Proliferation	HEK293T	50 μM	Significant inhibition	<a href="#">[1]</a>
NFκB1 (p105) Levels	HAP1	50 μM	Significant reduction	<a href="#">[1]</a>
NFκB1 (p50) Levels	HAP1	50 μM	Significant reduction	<a href="#">[1]</a>
NFκB1 Ubiquitination	In vitro	50 μM	Enhanced ubiquitination	<a href="#">[1]</a>

## Signaling Pathway and Experimental Workflow Diagrams

### EN450 Mechanism of Action



### Workflow for Combination Therapy Assessment



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. selleck.co.jp [selleck.co.jp]
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